

Improving the solubility of Phosphocreatine disodium tetrahydrate for experiments.

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Compound of Interest

Compound Name: *Phosphocreatine disodium tetrahydrate*

Cat. No.: *B602361*

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Technical Support Center: Phosphocreatine Disodium Tetrahydrate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the effective use of **Phosphocreatine Disodium Tetrahydrate** in experimental settings. Here you will find troubleshooting advice, frequently asked questions, detailed experimental protocols, and key technical data to support your research.

Troubleshooting Guide & FAQs

This section addresses common issues encountered during the preparation and use of **Phosphocreatine Disodium Tetrahydrate** solutions.

Q1: My **Phosphocreatine Disodium Tetrahydrate** solution is cloudy. What should I do?

A cloudy solution may indicate incomplete dissolution or the presence of insoluble impurities. Here are some steps to troubleshoot this issue:

- **Ensure Complete Dissolution:** Gently warm the solution to 37°C and continue to stir or vortex. **Phosphocreatine disodium tetrahydrate**'s solubility increases with temperature.

- **Check the pH:** The pH of the solution can significantly impact solubility. Adjust the pH to a range of 7.0-8.0 using 1N NaOH or 1N HCl, as this is the typical physiological pH range where the compound is stable and soluble.
- **Filter the Solution:** If cloudiness persists after attempting to fully dissolve the compound, it may be due to insoluble particulates. Use a 0.22 μm syringe filter to sterilize and remove any undissolved material. This is particularly important for cell culture and in vivo experiments.
- **Prepare Fresh Solutions:** Due to its limited stability in aqueous solutions, it is always recommended to prepare solutions fresh on the day of use. If storage is necessary, filter-sterilize the solution and store it at -20°C for no longer than one month.^[1] Before use, thaw the solution and ensure no precipitation has occurred.

Q2: What is the optimal pH for dissolving **Phosphocreatine Disodium Tetrahydrate**?

A pH range of 8.0 – 9.0 is often cited for the compound itself.^[2] However, for experimental purposes, especially in biological systems, adjusting the solution to a physiological pH of 7.4 is recommended. A patent on stable aqueous compositions of phosphocreatine suggests that for long-term stability, a higher pH of around 11 can be used for concentrated stock solutions, which are then diluted and pH-adjusted for experimental use.^[3]

Q3: Can I autoclave my **Phosphocreatine Disodium Tetrahydrate** solution?

No, autoclaving is not recommended. The compound is heat-sensitive and will degrade at high temperatures. Filter sterilization using a 0.22 μm filter is the appropriate method for sterilizing solutions of **Phosphocreatine Disodium Tetrahydrate**.

Q4: For how long is a prepared solution of **Phosphocreatine Disodium Tetrahydrate** stable?

Aqueous solutions of phosphocreatine are not very stable. It is strongly advised to prepare solutions fresh on the day of the experiment. If short-term storage is unavoidable, solutions can be stored at -20°C for up to one month.^[1] Always check for precipitation upon thawing.

Quantitative Data Summary

The solubility of **Phosphocreatine Disodium Tetrahydrate** can be influenced by the solvent, temperature, and pH. The disodium salt form generally exhibits higher water solubility and

stability compared to the free acid form.[4]

Solvent	Temperature	Concentration (mg/mL)	Molar Concentration (mM)	Reference
Water	Room Temperature	25.51	100	
Water	Room Temperature	50	~153	
Water	22°C	≥524	≥1600	
Glycylglycine Buffer (250 mM, pH 7.4)	30°C	131 (in final reaction mix)	400 (stock solution)	

Note: The molecular weight of **Phosphocreatine Disodium Tetrahydrate** ($C_4H_8N_3Na_2O_5P \cdot 4H_2O$) is approximately 327.14 g/mol .[2]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution for Cell Culture

This protocol describes the preparation of a 100 mM stock solution of **Phosphocreatine Disodium Tetrahydrate** for use as a cell culture media supplement.

Materials:

- **Phosphocreatine Disodium Tetrahydrate** powder
- Sterile, deionized water or cell culture grade water
- Sterile 15 mL conical tube
- 0.22 μ m syringe filter

- Sterile storage tubes

Procedure:

- Weigh out 327.14 mg of **Phosphocreatine Disodium Tetrahydrate** powder and transfer it to the 15 mL conical tube.
- Add 10 mL of sterile, deionized water to the tube.
- Gently vortex or invert the tube until the powder is completely dissolved. The solution should be clear and colorless.
- If necessary, adjust the pH of the solution to 7.4 using sterile 1N NaOH or 1N HCl.
- Filter-sterilize the solution using a 0.22 μm syringe filter into a new sterile tube.
- Aliquot the stock solution into smaller, single-use volumes in sterile storage tubes.
- Store the aliquots at -20°C for up to one month.

Protocol 2: Supplementation of Cell Culture Medium

This protocol outlines the use of the prepared stock solution to supplement cell culture medium.

Procedure:

- Thaw an aliquot of the 100 mM **Phosphocreatine Disodium Tetrahydrate** stock solution at room temperature.
- Ensure the solution is completely thawed and free of any precipitate.
- Dilute the stock solution into your complete cell culture medium to the desired final concentration. A common final concentration for neuroprotection or energy supplementation studies is in the range of 5-20 mM.
- For example, to prepare 10 mL of medium with a final concentration of 10 mM, add 1 mL of the 100 mM stock solution to 9 mL of your complete cell culture medium.
- Mix the supplemented medium gently before adding it to your cells.

Protocol 3: Preparation for In Vivo Administration

This protocol provides a general guideline for preparing **Phosphocreatine Disodium Tetrahydrate** for intravenous (IV) administration in animal models. Note: All procedures should be performed under sterile conditions.

Materials:

- **Phosphocreatine Disodium Tetrahydrate** powder
- Sterile saline solution (0.9% NaCl)
- Sterile vials
- 0.22 µm syringe filter

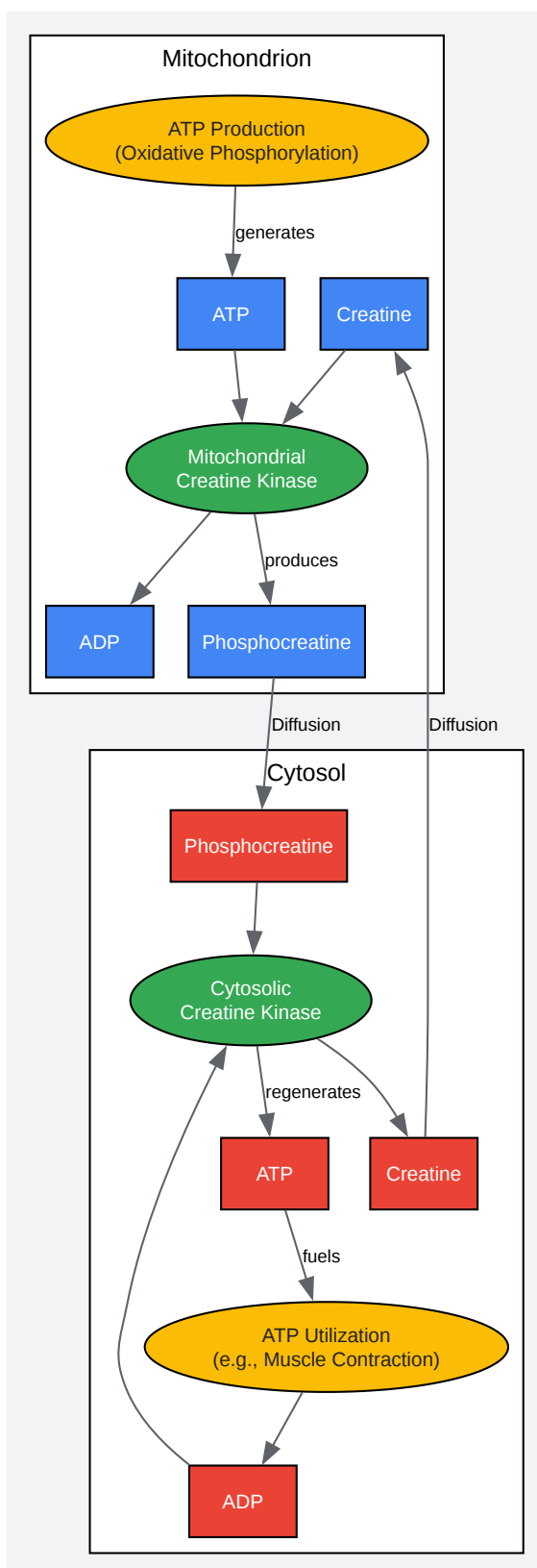
Procedure:

- Calculate the required amount of **Phosphocreatine Disodium Tetrahydrate** based on the desired dosage and the number and weight of the animals. Dosages can vary widely depending on the study, but a range of 100-500 mg/kg has been used in some studies.
- Dissolve the calculated amount of powder in a sufficient volume of sterile saline to achieve the desired final concentration for injection.
- Ensure the powder is completely dissolved. Gentle warming to 37°C may aid dissolution.
- Adjust the pH of the solution to 7.4 with sterile 1N NaOH or 1N HCl.
- Filter-sterilize the final solution through a 0.22 µm syringe filter into a sterile vial.
- The solution should be administered immediately after preparation.

Signaling Pathway and Experimental Workflow Diagrams

The Phosphocreatine Shuttle

The phosphocreatine shuttle is a critical intracellular energy transport system. It facilitates the rapid transfer of high-energy phosphate from the mitochondria, where ATP is produced, to sites of high energy consumption, such as the myofibrils in muscle cells. This process is essential for maintaining ATP homeostasis during periods of high metabolic demand.

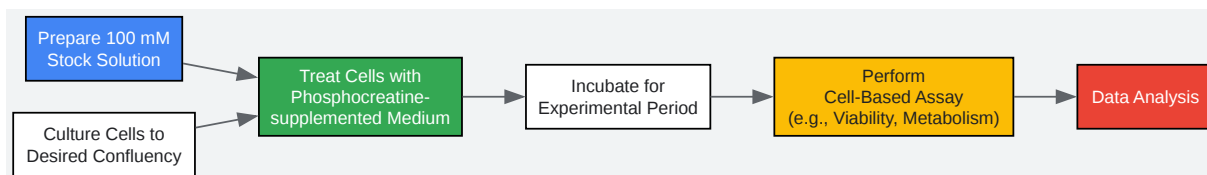


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Caption: The Phosphocreatine Shuttle for Cellular Energy Transport.

Experimental Workflow for Cell-Based Assays

This workflow outlines the key steps for conducting a cell-based experiment using **Phosphocreatine Disodium Tetrahydrate**.



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Caption: Workflow for a Cell-Based Experiment with Phosphocreatine.

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